

# Application Notes and Protocols: PROTAC FKBP Degradar-3

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## Compound of Interest

Compound Name: PROTAC FKBP Degradar-3

Cat. No.: B10828435

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**PROTAC FKBP Degradar-3** is a bifunctional molecule known as a Proteolysis Targeting Chimera (PROTAC). It is a potent degrader of the FK506-Binding Protein (FKBP) family.[1][2][3] Structurally, it consists of a ligand that binds to FKBP, a linker, and a ligand that recruits the von Hippel-Lindau (VHL) E3 ubiquitin ligase.[1][3][4] This ternary complex formation leads to the ubiquitination and subsequent proteasomal degradation of the target FKBP protein.[4] These application notes provide detailed protocols for the proper handling, storage, and preparation of stock solutions of **PROTAC FKBP Degradar-3** to ensure its stability and efficacy in research applications.

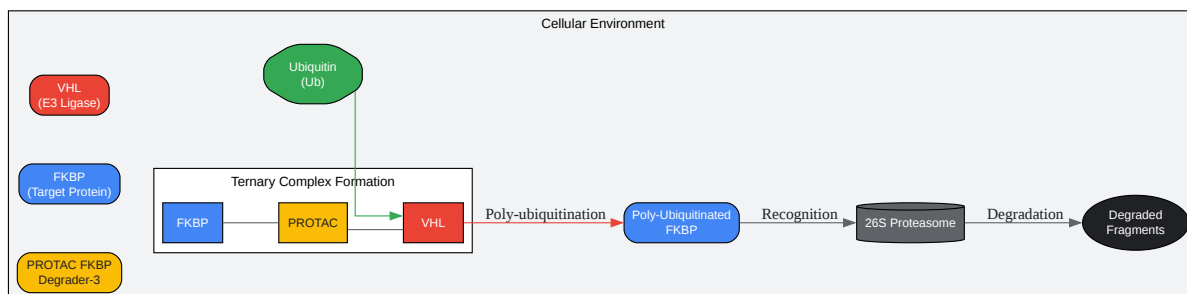
## Compound Information and Properties

A summary of the key quantitative data and properties of **PROTAC FKBP Degradar-3** is presented in the table below for easy reference.

Property	Value
Product Name	PROTAC FKBP Degradar-3
CAS Number	2079056-43-0[4]
Molecular Formula	C <sub>68</sub> H <sub>90</sub> N <sub>6</sub> O <sub>17</sub> S[4]
Molecular Weight	1295.54 g/mol [4][5]
Appearance	Off-white to light yellow solid[1][6]
Primary Solvent	Dimethyl Sulfoxide (DMSO)[4]
Maximum Solubility in DMSO	25 mg/mL (19.30 mM)[4]
Storage (Solid)	-20°C, stored under nitrogen[1][4]
Storage (Stock Solution)	-80°C (up to 6 months) or -20°C (up to 1 month) [1]

## Mechanism of Action: FKBP Degradation

**PROTAC FKBP Degradar-3** operates through the Ubiquitin-Proteasome System (UPS). The molecule simultaneously binds to an FKBP protein and the VHL E3 ligase, forming a ternary complex. This proximity induces the VHL ligase to tag the FKBP protein with ubiquitin chains. The polyubiquitinated protein is then recognized and degraded by the 26S proteasome.



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**Caption:** Mechanism of PROTAC-mediated FKBP degradation.

## Experimental Protocols

### Protocol 1: Preparation of a Concentrated Stock Solution in DMSO

This protocol details the steps for reconstituting solid **PROTAC FKBP Degradar-3** to create a high-concentration stock solution, typically 10 mM, in DMSO.

Materials:

- **PROTAC FKBP Degradar-3** (solid)
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Sterile, low-adhesion polypropylene microcentrifuge tubes
- Calibrated precision pipettes and sterile tips

- Vortex mixer
- Ultrasonic bath

#### Procedure:

- **Equilibration:** Before opening, allow the vial containing the solid compound to equilibrate to room temperature for at least 20-30 minutes. This critical step prevents condensation of atmospheric moisture, which can affect compound stability and weighing accuracy.
- **Calculation:** Determine the required volume of DMSO to achieve the desired stock concentration. The formula is:  $\text{Volume } (\mu\text{L}) = (\text{Mass (mg)} / \text{Molecular Weight (g/mol)}) / \text{Concentration (mM)} * 1,000,000$

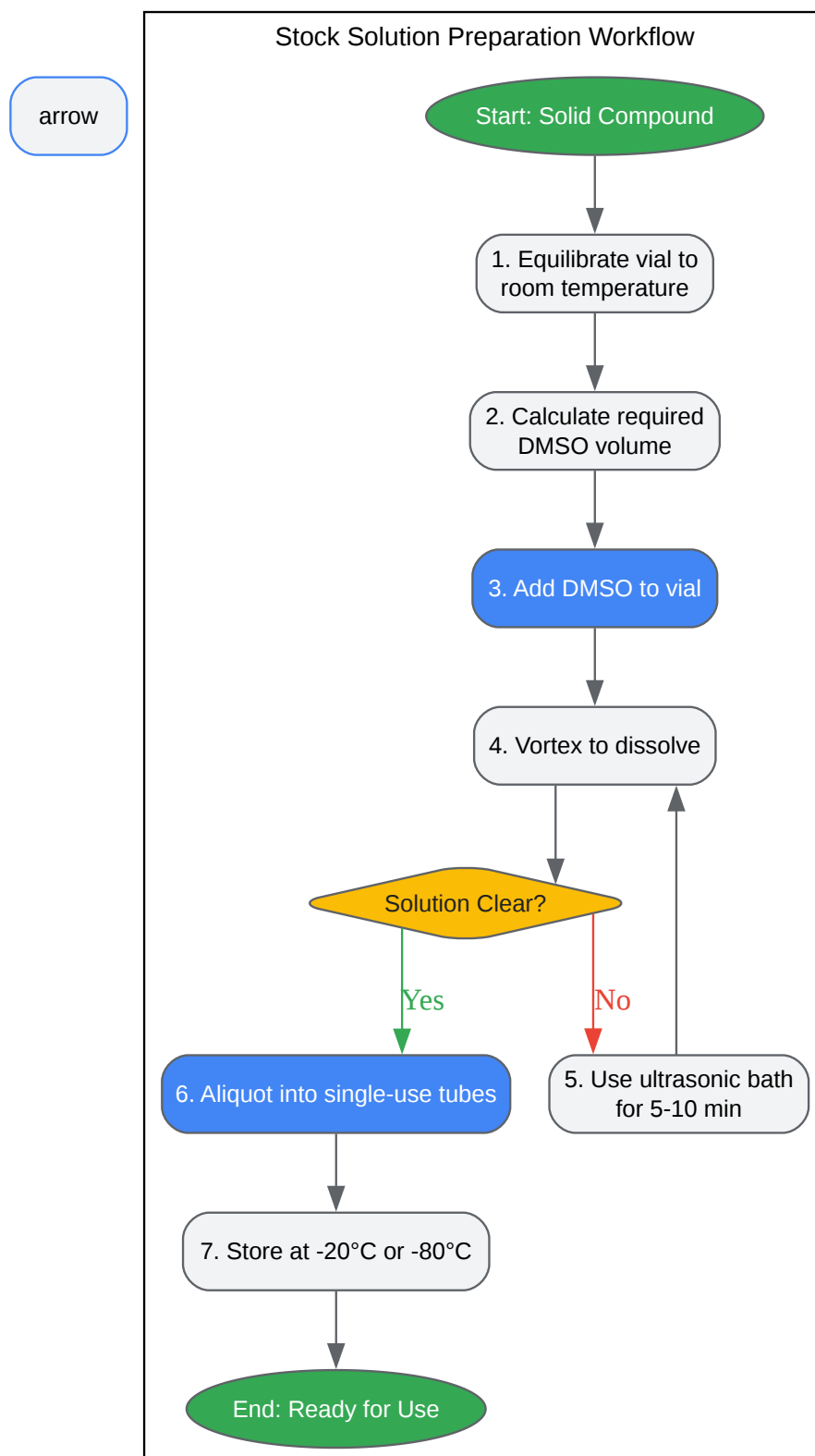
For your convenience, a pre-calculated table is provided below.

- **Solvent Addition:** Using a calibrated pipette, carefully add the calculated volume of DMSO to the vial containing the solid **PROTAC FKBP Degradar-3**.
- **Dissolution:** Cap the vial securely and vortex for 2-3 minutes. Visually inspect for any remaining solid particles.
- **Sonication (If Required):** If the compound does not fully dissolve with vortexing, place the vial in an ultrasonic bath for 5-10 minutes.<sup>[1][4]</sup> This often facilitates the dissolution of high-concentration solutions.
- **Final Inspection:** Once the solution is clear and homogenous, the stock solution is ready.
- **Aliquoting and Storage:** To prevent degradation from repeated freeze-thaw cycles, aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.<sup>[1][7]</sup> Store these aliquots at -80°C for long-term storage (up to 6 months) or at -20°C for short-term storage (up to 1 month).<sup>[1]</sup>

#### Stock Solution Preparation Table:

Desired Concentration	Mass of Compound	Required Volume of DMSO
1 mM	1 mg	771.9 $\mu$ L
5 mM	1 mg	154.4 $\mu$ L
10 mM	1 mg	77.2 $\mu$ L
1 mM	5 mg	3.86 mL
5 mM	5 mg	771.9 $\mu$ L
10 mM	5 mg	385.9 $\mu$ L

Data derived from supplier information.[4]



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**Caption:** Workflow for preparing PROTAC stock solutions.

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## References

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